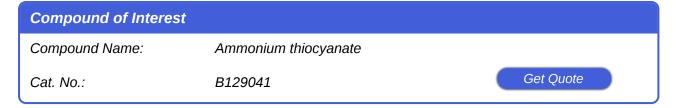


Thermal decomposition of ammonium thiocyanate

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An In-depth Technical Guide on the Thermal Decomposition of Ammonium Thiocyanate

Abstract

Ammonium thiocyanate (NH₄SCN) is an inorganic compound with significant applications in various industrial and laboratory settings. Its thermal behavior is complex and of critical interest for process safety, chemical synthesis, and waste management. This technical guide provides a comprehensive overview of the thermal decomposition of ammonium thiocyanate, detailing its decomposition pathways, reaction kinetics, and the products formed. The document summarizes key quantitative data, outlines common experimental protocols for its study, and presents visual diagrams of the decomposition pathways and analytical workflows to aid in understanding. This guide is intended for researchers, scientists, and professionals in drug development and chemical engineering who work with or encounter this compound.

Physicochemical Properties of Ammonium Thiocyanate

Ammonium thiocyanate is a colorless, hygroscopic crystalline solid. It is highly soluble in water, a process that is notably endothermic. It is also soluble in various organic solvents, including alcohol and acetone.[1][2]



Property	Value	Reference
Molar Mass	76.122 g/mol	[1]
Melting Point	149.5 °C (422.6 K)	[1]
Boiling Point	170 °C (443 K) with decomposition	[1]
Density	1.305 g/cm ³	[1]

Thermal Decomposition Pathways

The thermal decomposition of **ammonium thiocyanate** is not a simple, single-step process. It proceeds through multiple, temperature-dependent pathways, primarily involving isomerization and subsequent decomposition into various gaseous and solid products.

Isomerization to Thiourea

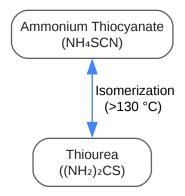
Upon heating, **ammonium thiocyanate** undergoes a reversible intramolecular rearrangement to form its isomer, thiourea ((NH₂)₂CS).[1][3] This equilibrium reaction is a key feature of its thermal behavior. The transformation begins to occur significantly above 130-140 °C.[3][4]

The equilibrium between **ammonium thiocyanate** and thiourea is temperature-dependent. As the temperature increases, the equilibrium shifts back towards **ammonium thiocyanate**.

Temperature	Thiourea Content (wt%)	Ammonium Thiocyanate Content (wt%)	Reference
150 °C	30.3%	69.7%	[1]
156 °C	26.7%	73.3%	[5]
180 °C	25.3%	74.7%	[1]
182 °C	23.0%	77.0%	[5]

This isomerization is a crucial first step in the overall decomposition process.





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Figure 1: Isomerization of Ammonium Thiocyanate to Thiourea.

High-Temperature Decomposition

When heated to higher temperatures, typically above 200 °C, the equilibrium mixture of **ammonium thiocyanate** and thiourea undergoes further decomposition.[1][3] This process is complex and yields a variety of gaseous and solid products.

The primary gaseous products identified through techniques like mass spectrometry and FTIR are:

- Ammonia (NH₃)[1][3][6]
- Hydrogen Sulfide (H₂S)[1][3][6]
- Carbon Disulfide (CS₂)[1][3][6]
- Isothiocyanic Acid (HNCS)[6][7]

In addition to gases, solid residues are also formed. These can include:

- Guanidinium thiocyanate[1][3]
- Cyanamide[7]
- Dicyandiamide[7]
- Melamine[7]



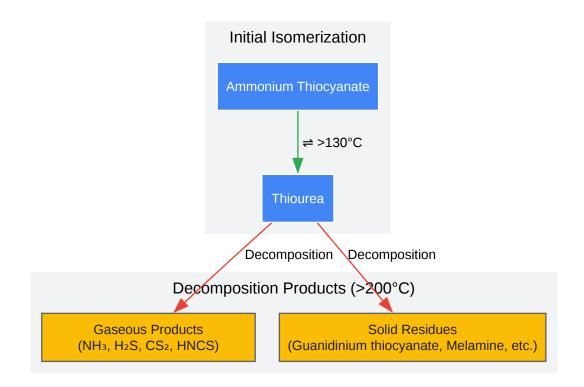


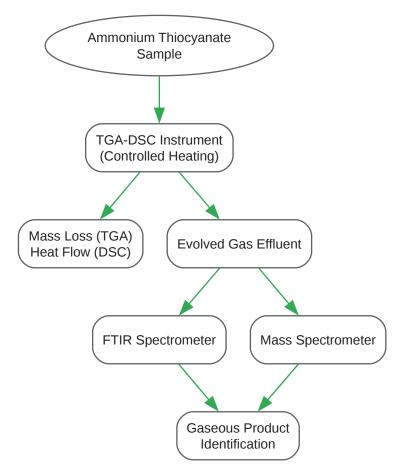


• Graphitic carbon nitride (g-C₃N₄) at the end of pyrolysis[7]

Contact with acids can liberate highly toxic gases such as hydrogen cyanide and hydrogen sulfide.[8][9] Furthermore, decomposition under fire or intense heat can produce corrosive and toxic gases, including oxides of nitrogen and sulfur.[8][10]







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